

Proper Disposal of 2-Bromoallyl Alcohol: A Safety and Operations Guide

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Compound of Interest

Compound Name: 2-Bromoallyl alcohol

Cat. No.: B1196351

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The proper disposal of **2-bromoallyl alcohol** is critical for ensuring laboratory safety and environmental protection. Due to its hazardous properties, including being a combustible liquid that is harmful if swallowed, causes skin irritation, and can result in serious eye damage, it must be managed as regulated hazardous waste.^{[1][2]} Adherence to institutional and regulatory protocols is mandatory for all personnel handling this chemical.

Immediate Safety and Handling Precautions

Before initiating any disposal procedures, it is imperative to handle **2-bromoallyl alcohol** with the appropriate Personal Protective Equipment (PPE) in a controlled environment.

- **Engineering Controls:** Always handle **2-bromoallyl alcohol** in a well-ventilated area, preferably within a certified chemical fume hood.^[1]
- **Personal Protective Equipment (PPE):** Wear chemical-resistant gloves (e.g., nitrile), safety goggles, and a face shield to protect against splashes.^{[1][2]} A lab coat is also required.
- **Avoid Contact:** Prevent contact with skin, eyes, and clothing.^[3] Do not inhale vapors or mists.^[1]
- **Contamination:** Immediately change any contaminated clothing.^[1] Wash hands thoroughly with soap and water after handling.^{[1][4]}

Chemical and Physical Properties

A summary of key data for **2-bromoallyl alcohol** is provided below. This information is crucial for safe handling and for completing hazardous waste manifests.

Property	Value	Reference
CAS Number	598-19-6	[1][2]
Molecular Formula	C ₃ H ₅ BrO	[2]
Density	1.654 g/mL at 25 °C	[2]
Flash Point	76.7 °C (170.1 °F) - closed cup	[2]
Boiling Point	58-62 °C / 100 mbar	[2]
Hazard Classifications	Combustible liquid, Acute Toxicity 4 (Oral), Skin Irritation 2, Serious Eye Damage 1, STOT SE 3	[1][2]

Step-by-Step Disposal Protocol

The standard and recommended disposal route for **2-bromoallyl alcohol** is through your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor.[5][6] Chemical deactivation should not be attempted by laboratory personnel unless specific, validated procedures are provided by EHS.

Step 1: Waste Segregation and Collection

Proper segregation is the foundation of safe chemical waste management. Never mix incompatible waste streams.

- Liquid Waste:
 - Collect pure **2-bromoallyl alcohol**, reaction residues, and solutions containing this chemical in a designated, leak-proof, and chemically compatible container.[4]
 - The container should have a secure screw-top cap.
- Solid Waste:

- Collect all materials contaminated with **2-bromoallyl alcohol**, such as pipette tips, gloves, and absorbent pads, in a separate, clearly labeled container or heavy-duty plastic bag.[\[4\]](#)[\[7\]](#)
- This prevents the contamination of non-hazardous lab trash.[\[7\]](#)

Step 2: Container Labeling

Accurate labeling is a regulatory requirement and is essential for safety.

- Affix a "Hazardous Waste" label to the container before adding any waste.[\[4\]](#)[\[6\]](#)
- Clearly write the full chemical name, "**2-Bromoallyl alcohol**," and list all other chemical constituents and their approximate concentrations.[\[4\]](#)[\[5\]](#)
- Ensure the label includes appropriate hazard pictograms (e.g., corrosive, irritant, environmental hazard).

Step 3: Secure Storage

Store waste containers safely pending collection.

- Keep waste containers tightly closed when not in use.[\[1\]](#)[\[3\]](#)
- Store the sealed containers in a designated satellite accumulation area that is away from incompatible materials and general work areas.[\[4\]](#)[\[6\]](#)
- Ensure the storage location is cool and well-ventilated.[\[1\]](#)[\[8\]](#)

Step 4: Arrange for Disposal

The final step is the transfer of waste to trained professionals.

- Once the waste container is approaching full (typically 75-80% capacity), contact your institution's EHS department to schedule a waste pickup.[\[6\]](#)
- Complete all required waste disposal forms and documentation as per your institution's protocol.[\[5\]](#)[\[6\]](#)

- Never pour **2-bromoallyl alcohol** down the drain or dispose of it in regular trash.[\[1\]](#)[\[3\]](#)

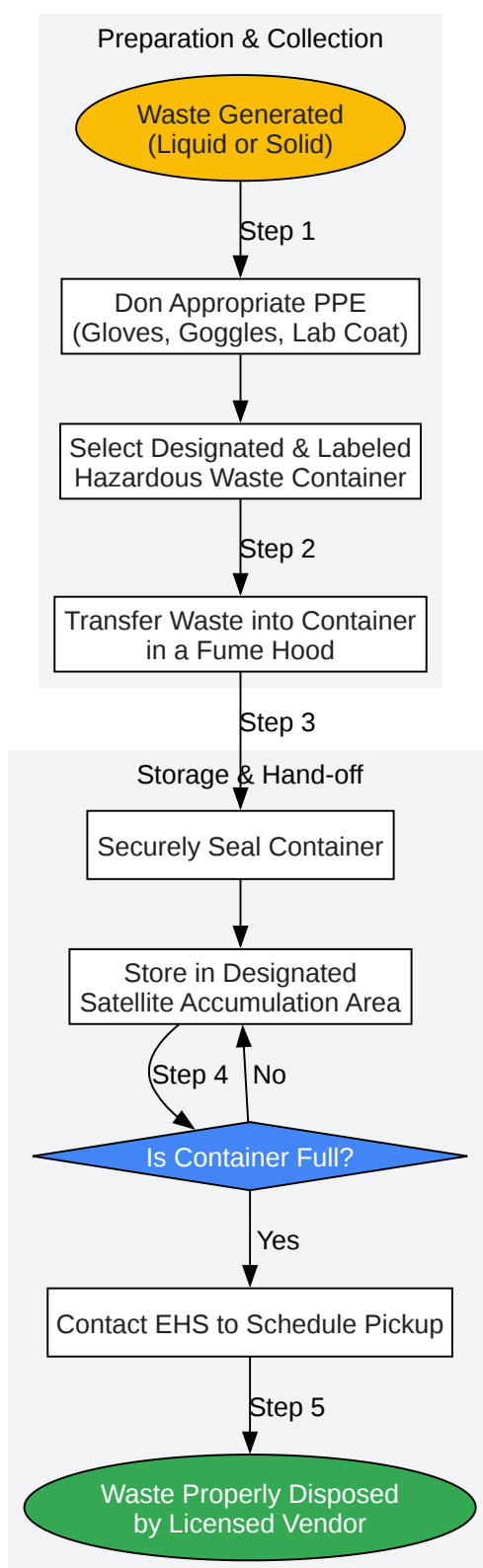
Emergency Procedures: Spill Management

In the event of a spill, immediate and correct action is required to mitigate hazards.

- Evacuate and Alert: Evacuate all non-essential personnel from the immediate area and alert colleagues.[\[9\]](#)
- Control Vapors: Ensure adequate ventilation. If safe to do so, eliminate all nearby ignition sources as the material is combustible.[\[1\]](#)[\[3\]](#)
- Contain Spill: Wearing appropriate PPE, contain the spill by absorbing the liquid with an inert material such as vermiculite, sand, or a commercial chemical absorbent.[\[3\]](#)[\[5\]](#)[\[9\]](#)
- Collect Waste: Carefully scoop the absorbed material and place it into a sealed, labeled container for disposal as hazardous waste.[\[3\]](#)[\[5\]](#)
- Decontaminate: Clean the spill area thoroughly.[\[1\]](#)

Disposal Workflow Diagram

The following diagram outlines the logical steps for the proper disposal of waste containing **2-bromoallyl alcohol**.



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Caption: Logical workflow for the safe disposal of **2-bromoallyl alcohol** waste.

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